

# Despropionyl Remifentanil: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Despropionyl Remifentanil*

Cat. No.: *B3026029*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

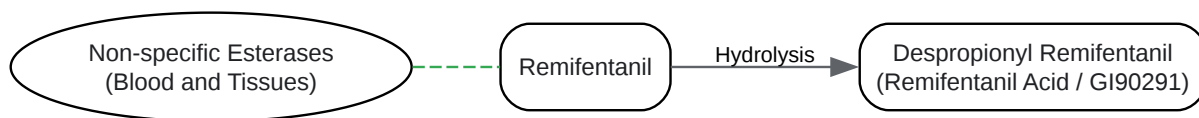
**Despropionyl Remifentanil**, also known by its developmental code GI90291 and as Remifentanil acid, is the primary and pharmacologically inactive metabolite of the potent, short-acting synthetic opioid, Remifentanil.[1][2][3][4] Due to the rapid hydrolysis of its parent compound by non-specific esterases in blood and tissues, **Despropionyl Remifentanil** plays a crucial role in the unique pharmacokinetic profile of Remifentanil.[1][3][4] This technical guide provides an in-depth overview of the role of **Despropionyl Remifentanil** in research, focusing on its application as an analytical biomarker and its limited pharmacological activity.

## Core Synthesis and Metabolism

Remifentanil is structurally unique among the fentanyl analogues due to an ester linkage that renders it susceptible to rapid metabolism.[1] This biotransformation is a key determinant of its ultrashort duration of action.

## Metabolic Pathway

The primary metabolic pathway of Remifentanil involves the hydrolysis of the propionyl ester group by non-specific esterases present in red blood cells and other tissues.[1] This process yields **Despropionyl Remifentanil**.



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Metabolism of Remifentanyl.

## Pharmacological Profile

Extensive research has demonstrated that **Despropionyl Remifentanyl** possesses significantly attenuated pharmacological activity compared to its parent compound.

## Opioid Receptor Activity

Studies have consistently shown that **Despropionyl Remifentanyl** has very weak affinity for mu-opioid receptors. Its potency is estimated to be between 1/300th and 1/1000th that of Remifentanyl.[3][5] This negligible activity ensures that the accumulation of this metabolite, even in patients with renal impairment where its clearance is reduced, does not produce clinically significant opioid effects.[2]

Compound	Relative Potency (vs. Remifentanyl)	Primary Receptor Target
Remifentanyl	1	Mu-opioid receptor
Despropionyl Remifentanyl (GI90291)	1/300 - 1/1000	Mu-opioid receptor (very low affinity)

## Applications in Research

The primary utility of **Despropionyl Remifentanyl** in a research setting is as an analytical standard and a biomarker for the metabolism of Remifentanyl.

## Pharmacokinetic Studies

In clinical and preclinical research, the quantification of **Despropionyl Remifentanyl** in biological matrices such as plasma and urine is essential for characterizing the

pharmacokinetic profile of Remifentanyl. By measuring the concentrations of both the parent drug and its primary metabolite, researchers can accurately determine key pharmacokinetic parameters, including clearance, volume of distribution, and elimination half-life.

## Forensic Analysis and Doping Control

Given that Remifentanyl is a potent opioid with the potential for misuse, analytical methods for its detection are crucial in forensic toxicology and anti-doping programs. The presence of **Despropionyl Remifentanyl** in urine samples serves as a definitive biomarker of Remifentanyl administration.<sup>[6]</sup>

## Chemical Synthesis

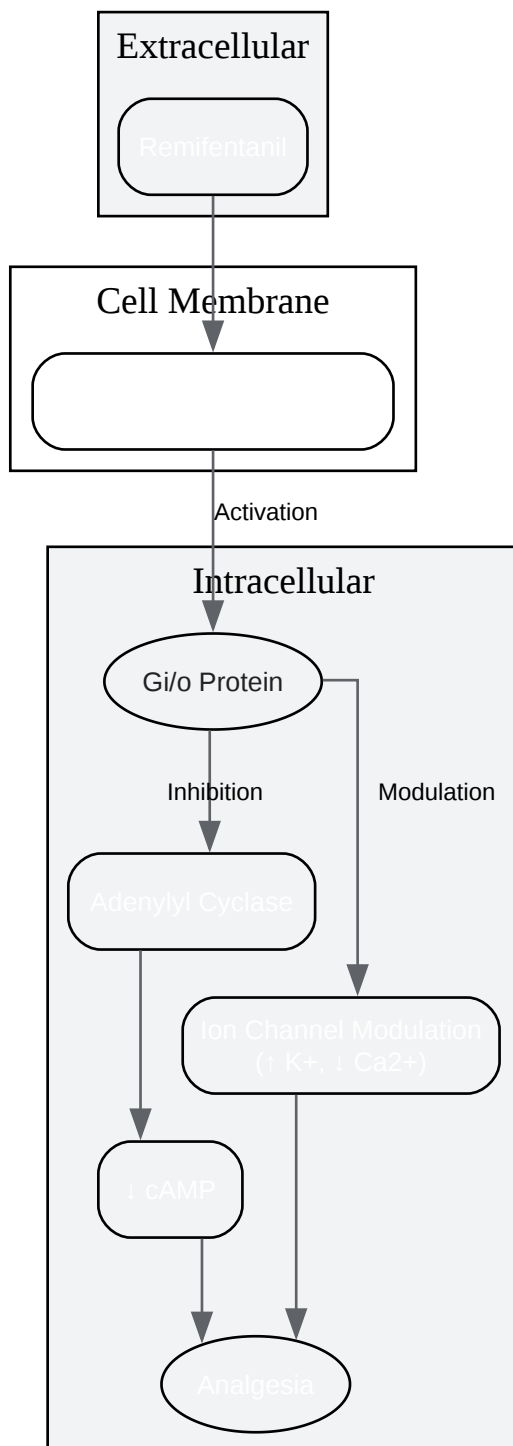
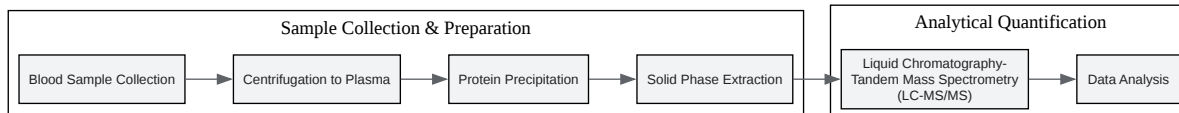
**Despropionyl Remifentanyl** is also categorized as a precursor in the synthesis of Remifentanyl.<sup>[7]</sup> In this context, it is a key intermediate in the chemical manufacturing process of the active pharmaceutical ingredient.

## Experimental Protocols

The analysis of **Despropionyl Remifentanyl** typically involves sophisticated analytical techniques to ensure sensitivity and specificity.

## Sample Preparation and Analysis

A common workflow for the quantification of **Despropionyl Remifentanyl** in biological samples is as follows:



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